

"spectroscopic data (NMR, IR, MS) for 7-nitro-4aH-quinolin-2-one"

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Compound of Interest

Compound Name: 7-nitro-4aH-quinolin-2-one

Cat. No.: B15132863

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Technical Guide: Spectroscopic Analysis of 7-Nitroquinolin-2-one

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental spectroscopic data for the specific tautomer **7-nitro-4aH-quinolin-2-one** is not readily available in the surveyed literature. This is likely due to the greater stability of its tautomer, 7-nitro-1H-quinolin-2-one (commonly referred to as 7-nitroquinolin-2-one). This guide, therefore, focuses on the predicted spectroscopic characteristics of 7-nitroquinolin-2-one, based on data from structurally related compounds and established spectroscopic principles.

Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for 7-nitroquinolin-2-one.

Table 1: Predicted ¹H NMR Spectral Data for 7-Nitroquinolin-2-one

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~11.8	Singlet	-	N-H
~8.2	Doublet	~2.5	H-8
~7.8	Doublet of doublets	~9.0, 2.5	H-6
~7.6	Doublet	~9.5	H-4
~7.4	Doublet	~9.0	H-5
~6.6	Doublet	~9.5	H-3

Solvent: DMSO-d₆

Table 2: Predicted ¹³C NMR Spectral Data for 7-Nitroquinolin-2-one

Chemical Shift (δ , ppm)	Assignment
~162	C-2 (C=O)
~145	C-7 (C-NO ₂)
~141	C-8a
~140	C-4
~128	C-6
~123	C-5
~122	C-3
~118	C-4a
~115	C-8

Solvent: DMSO-d₆

Table 3: Predicted Infrared (IR) Spectral Data for 7-Nitroquinolin-2-one

Wavenumber (cm ⁻¹)	Intensity	Assignment
3200-3000	Medium	N-H Stretch
1660-1680	Strong	C=O Stretch (Amide)
~1600	Medium	C=C Stretch (Aromatic)
1500-1550	Strong	Asymmetric NO ₂ Stretch[1][2][3][4]
1330-1370	Strong	Symmetric NO ₂ Stretch[1][2][3][4]
~850	Medium	C-N Stretch (Nitro)
750-800	Strong	C-H Bending (Aromatic)

Table 4: Predicted Mass Spectrometry (MS) Fragmentation Data for 7-Nitroquinolin-2-one

m/z	Interpretation
190	[M] ⁺ (Molecular Ion)
174	[M-O] ⁺
160	[M-NO] ⁺
144	[M-NO ₂] ⁺ [5]
116	[M-NO ₂ -CO] ⁺

Experimental Protocols: Synthesis of a Related Compound

While a specific protocol for 7-nitroquinolin-2-one is not detailed, a representative procedure for the synthesis of the closely related 5- and 7-nitro-3-hydroxyquinolin-2-ones is available and provides a relevant experimental framework.[6][7]

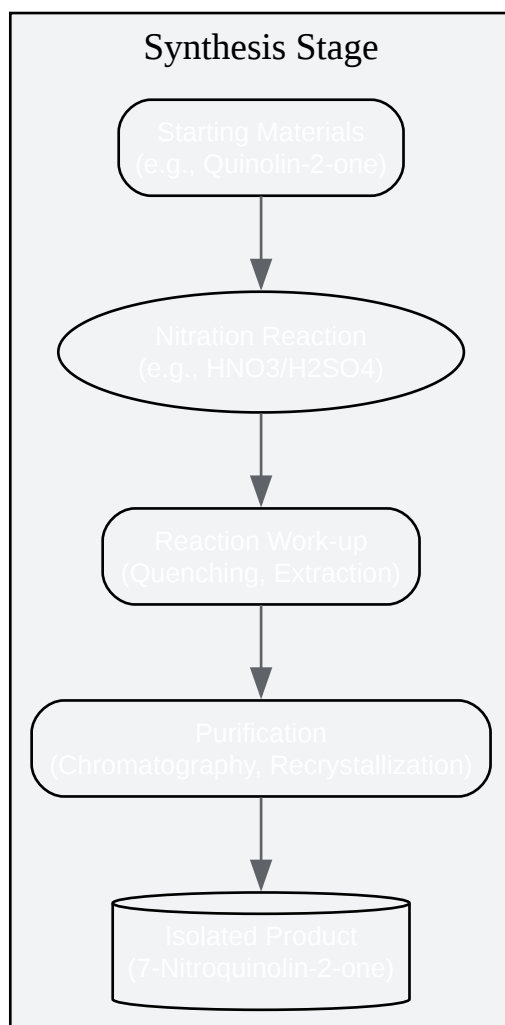
Synthesis of 5- and 7-Nitro-3-hydroxyquinolin-2-ones[6][7]

This synthesis involves the nitration of 3-hydroxyquinolin-2-one.

- Materials:
 - 3-Hydroxyquinolin-2(1H)-one
 - Concentrated Sulfuric Acid (H_2SO_4)
 - Fuming Nitric Acid (HNO_3)
 - Ice
 - Water
- Procedure:
 - A solution of 3-hydroxyquinolin-2(1H)-one is prepared in concentrated sulfuric acid at a low temperature (e.g., 0-5 °C) using an ice bath.
 - A mixture of fuming nitric acid and concentrated sulfuric acid is added dropwise to the solution while maintaining the low temperature and stirring.
 - After the addition is complete, the reaction mixture is stirred at the same low temperature for a specified period.
 - The reaction mixture is then poured onto crushed ice, leading to the precipitation of the nitro-derivatives.
 - The precipitate is collected by filtration, washed with cold water until the filtrate is neutral, and then dried.
 - The resulting mixture of 5- and 7-nitro-3-hydroxyquinolin-2-ones can be separated using techniques such as column chromatography.

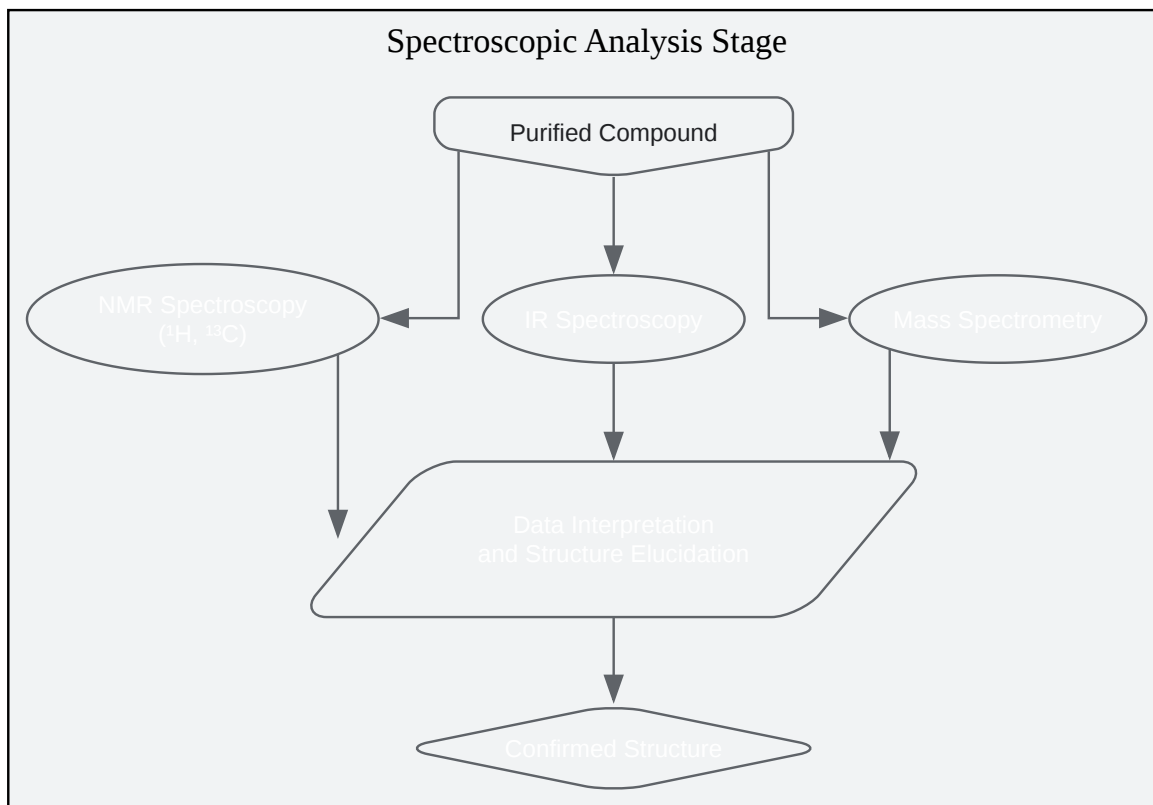
Visualization of Workflows

The following diagrams illustrate the general workflows for the synthesis and spectroscopic characterization of a compound like 7-nitroquinolin-2-one.



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Caption: A generalized workflow for the synthesis of 7-nitroquinolin-2-one.



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Caption: A workflow for the spectroscopic characterization of a synthesized compound.

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